

Technical Guide: 2-Bromo-5-methoxynicotinic Acid

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Compound of Interest

Compound Name: 2-Bromo-5-methoxynicotinic acid

Cat. No.: B12280639

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Core Identity & Strategic Application in Medicinal Chemistry

Executive Summary

2-Bromo-5-methoxynicotinic acid (CAS 1211535-45-3) is a high-value trisubstituted pyridine scaffold used extensively in modern drug discovery.^{[1][2][3]} It serves as a critical "orthogonal" building block, offering three distinct vectors for chemical diversification: the carboxylic acid (C3) for amide/ester formation, the bromine (C2) for cross-coupling reactions, and the methoxy group (C5) for solubility enhancement or metabolic modulation. This guide outlines its physicochemical profile, a validated synthesis protocol via directed ortho-lithiation, and its utility in synthesizing kinase inhibitors and GPCR modulators.

Chemical Identity & Physical Properties^{[4][5]}

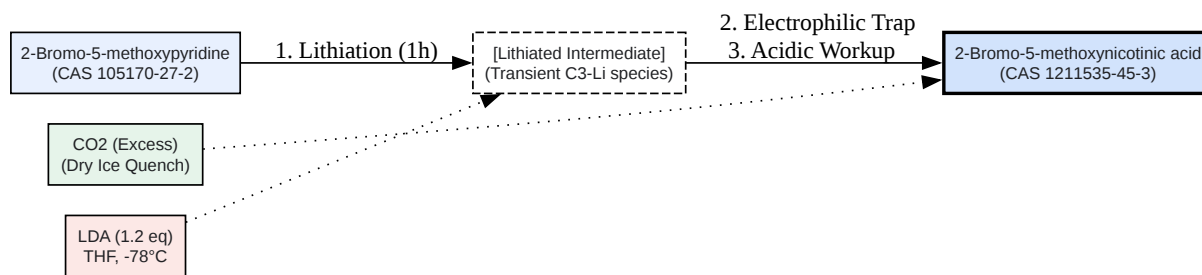
Property	Data
Chemical Name	2-Bromo-5-methoxynicotinic acid
CAS Registry Number	1211535-45-3
Synonyms	2-Bromo-5-methoxy-3-pyridinecarboxylic acid
Molecular Formula	C ₇ H ₆ BrNO ₃
Molecular Weight	232.03 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, MeOH, DMF; sparingly soluble in water
pKa (Predicted)	~3.5 (Carboxylic acid), ~1.5 (Pyridine N)
Storage	2–8°C, Inert atmosphere (Ar/N ₂), Desiccate

Validated Synthesis Protocol

Methodology: Directed Ortho-Lithiation (DoM)

The most reliable route to **2-bromo-5-methoxynicotinic acid** avoids the poor regioselectivity of electrophilic aromatic substitution. Instead, it utilizes the directed ortho-metalation (DoM) strategy starting from commercially available 2-bromo-5-methoxypyridine. The bromine atom at C2 serves as a directing group, facilitating lithiation exclusively at the C3 position due to the inductive effect and coordination with the lithium species.

Reaction Scheme



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Caption: Synthesis via regioselective C3-lithiation of 2-bromo-5-methoxypyridine followed by carboxylation.

Step-by-Step Protocol

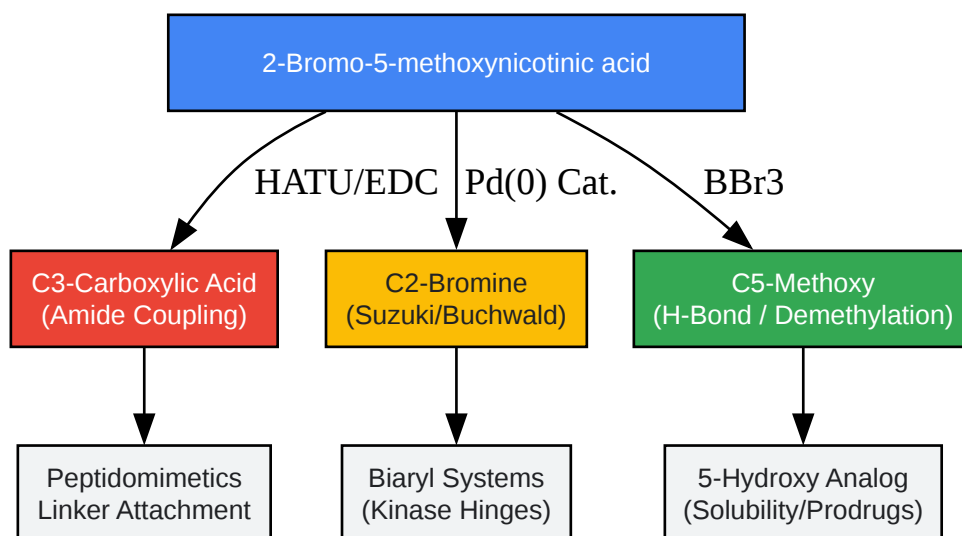
- Preparation (Inert Atmosphere): Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet. Purge with N₂.^{[4][5]}
- Solvent & Base: Add anhydrous THF (50 mL) and cool to -78°C using a dry ice/acetone bath. Add Lithium Diisopropylamide (LDA, 2.0 M in THF/heptane, 1.2 equiv) dropwise.
 - Note: Maintain temperature below -70°C to prevent halogen dance (scrambling of the Br position).
- Addition: Dissolve 2-bromo-5-methoxypyridine (1.0 equiv) in a minimal amount of anhydrous THF. Add this solution dropwise to the LDA mixture over 15 minutes.
- Metalation: Stir at -78°C for 60 minutes. The solution typically turns a deep yellow/orange, indicating the formation of the lithiated species.
- Quench (Carboxylation):
 - Option A (Gas): Bubble anhydrous CO₂ gas through the solution for 20 minutes.
 - Option B (Solid): Pour the reaction mixture onto an excess of crushed dry ice (solid CO₂).

- Workup:
 - Allow the mixture to warm to room temperature.
 - Quench with water (50 mL) and adjust pH to ~10 with 1N NaOH. Wash with diethyl ether (to remove unreacted starting material).
 - Crucial Step: Acidify the aqueous layer to pH 2–3 using 1N HCl. The product, **2-bromo-5-methoxynicotinic acid**, will precipitate.
 - Filter the white solid, wash with cold water, and dry under vacuum.

Strategic Applications in Drug Discovery

This scaffold is highly prized for its ability to access complex chemical space through sequential functionalization.

Functionalization Logic



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Caption: Orthogonal reactivity vectors allow sequential modification of the C2, C3, and C5 positions.

Case Studies & Utility

- Kinase Inhibitors (BTK/JAK):
 - The C3-acid is often converted to an amide to bind into the solvent-exposed region of the kinase ATP pocket.
 - The C2-bromine is coupled via Suzuki reaction to an aryl or heteroaryl ring that interacts with the gatekeeper residue.
- Orexin Receptor Agonists:
 - Patents (e.g., WO2022132696) describe using this scaffold to synthesize urea-based orexin receptor agonists. The pyridine nitrogen provides essential hydrogen bond acceptor capability.
- PRMT5 Inhibitors:
 - Fragment-based drug discovery campaigns have utilized 2-bromo-nicotinic acid derivatives to target the MTA-cooperativity site of PRMT5, utilizing the acid moiety to engage key lysine or arginine residues.

Safety & Handling (MSDS Summary)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[6]
- Handling: Use in a fume hood. Wear nitrile gloves and safety goggles.
- Stability: Stable under recommended storage conditions. Avoid strong oxidizing agents. The C2-Br bond is labile under UV light; store in the dark.

References

- Synthesis via Lithiation: Substituted benzofuran compounds and methods of use thereof. US Patent 9,364,482 B2. (2016).
 - Cites the specific protocol for lithiation of 2-bromo-5-methoxypyridine and CO₂ quench.

- Application in Orexin Agonists: Urea orexin receptor agonists. WO Patent 2022/132696 A1. (2022).
 - Demonstrates the use of the scaffold in I
- Chemical Identity: PubChem Compound Summary for CID 53394469 (**2-Bromo-5-methoxynicotinic acid**).
- Commercial Availability & Properties: BLD Pharm Product Data, Cat# BD455152.

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Sources

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- 2. 1256810-34-0|2-Bromo-5-hydroxynicotinic acid|BLD Pharm [bldpharm.com]
- 3. 1256833-92-7|6-Bromo-5-methoxypyridine-3-carbaldehyde|BLD Pharm [bldpharm.com]
- 4. WO2020139991A1 - Aza-heterobicyclic inhibitors of mat2a and methods of use for treating cancer - Google Patents [patents.google.com]
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